

Technical Guide: Physical Properties of 6-Chloro-3-methoxypyridazin-4-amine

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Compound of Interest

Compound Name: 6-Chloro-3-methoxypyridazin-4-amine

Cat. No.: B168402

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of the chemical compound **6-Chloro-3-methoxypyridazin-4-amine**. The information is intended to support research and development activities by providing key data points and methodologies for property verification.

Core Physical and Chemical Properties

6-Chloro-3-methoxypyridazin-4-amine is a pyridazine derivative with potential applications in medicinal chemistry and materials science. A summary of its key physical properties is presented below.

Data Presentation: Summary of Physical Properties

Property	Value	Source
Molecular Formula	C5H6ClN3O	[1][2]
Molecular Weight	159.57 g/mol	[1][2]
Appearance	White to off-white solid	[1]
Melting Point	190-191 °C	[1]
Boiling Point	373.5 ± 37.0 °C (Predicted)	[1]
Density	1.398 ± 0.06 g/cm ³ (Predicted)	[1]
pKa	3.52 ± 0.10 (Predicted)	[1]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **6-Chloro-3-methoxy pyridazin-4-amine** are not readily available in the public domain. However, the following are general and widely accepted methodologies for determining the key physical properties of solid organic compounds, such as pyridazine derivatives.

Determination of Melting Point

The melting point of a solid compound can be determined using a digital melting point apparatus.

Protocol:

- A small, dry sample of the compound is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady rate.
- The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

- For high-purity crystalline solids, this range is typically narrow.

Determination of Solubility

The solubility of a compound in various solvents can be determined by the following procedure.

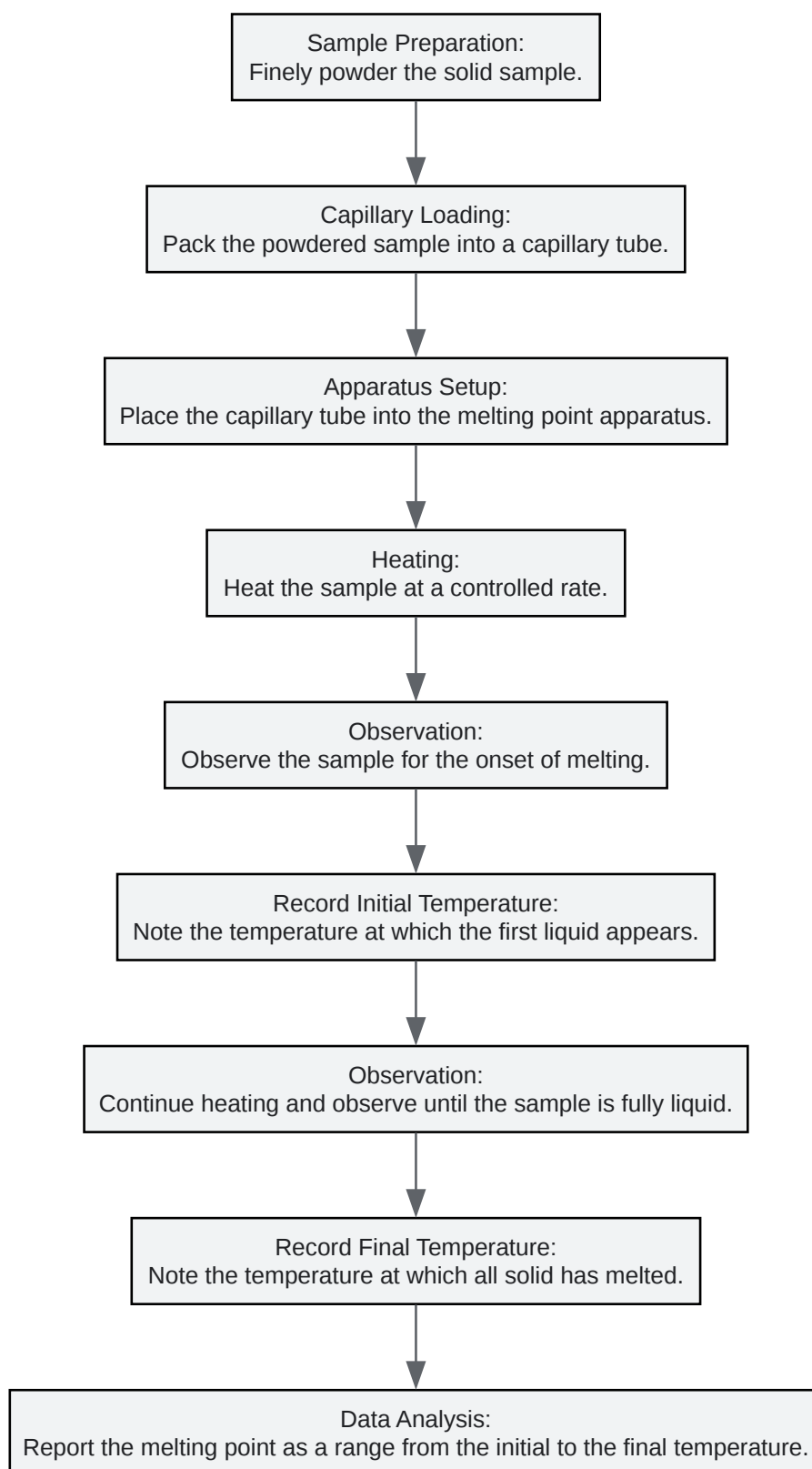
Protocol:

- A known, small amount of the solid compound (e.g., 10 mg) is placed into a test tube.
- A measured volume of the solvent (e.g., 1 mL) is added to the test tube.
- The mixture is agitated vigorously at a constant temperature.
- If the solid dissolves completely, it is considered soluble.
- If the solid does not dissolve, the mixture can be gently heated to determine the effect of temperature on solubility.
- This process can be repeated with a range of polar and non-polar solvents to establish a solubility profile.

Visualizations

Experimental Workflow for Melting Point Determination

The following diagram illustrates a standard workflow for determining the melting point of a solid organic compound.



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Caption: Workflow for Melting Point Determination.

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References

- 1. 6-Chloro-3-Methoxypyridazin-4-amine CAS#: 14369-14-3 [m.chemicalbook.com]
- 2. CAS 14369-14-3 | 6-chloro-3-methoxypyridazin-4-amine - Synblock [synblock.com]
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